Comprehensive Technical Guide: Spectroscopic Characterization of 3-(2-Trifluoromethyl-phenyl)-thiophene

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Compound of Interest

Compound Name:	*3-(2-Trifluoromethyl-phenyl)-thiophene*
CAS No.:	*886503-64-6*
Cat. No.:	*B12858955*

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic properties, synthesis, and structural characterization of **3-(2-trifluoromethyl-phenyl)-thiophene** (CAS: 886503-64-6). Targeted at researchers in medicinal chemistry and materials science, this document details the expected NMR (

H,

C,

F), Mass Spectrometry (MS), and Infrared (IR) signatures of this sterically congested biaryl system. The guide emphasizes the structural influence of the ortho-trifluoromethyl group on conformation and electronic conjugation, providing a robust framework for identification and quality control.

Introduction & Structural Significance

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The molecule **3-(2-trifluoromethyl-phenyl)-thiophene** represents a class of sterically hindered biaryl building blocks. Unlike its planar para-substituted counterparts, the ortho-positioning of the trifluoromethyl (

) group introduces significant torsional strain between the thiophene and phenyl rings.

Key Structural Features:

- Steric Twist: The bulky

  group forces the phenyl ring to rotate out of the thiophene plane (dihedral angle

  ), disrupting

  -conjugation.
- Electronic Effects: The

  group is strongly electron-withdrawing (

  ), deactivating the phenyl ring while influencing the chemical shifts of the adjacent thiophene protons through through-space interactions.
- Applications: Used as a core scaffold in organic field-effect transistors (OFETs) to prevent close

  -stacking (increasing solubility) and in drug discovery as a bioisostere for twisted biphenyl systems.

Synthesis Pathway (Suzuki-Miyaura Cross-Coupling)

The most reliable route to high-purity **3-(2-trifluoromethyl-phenyl)-thiophene** is the Palladium-catalyzed Suzuki-Miyaura coupling. This method minimizes homocoupling impurities common in Stille reactions.

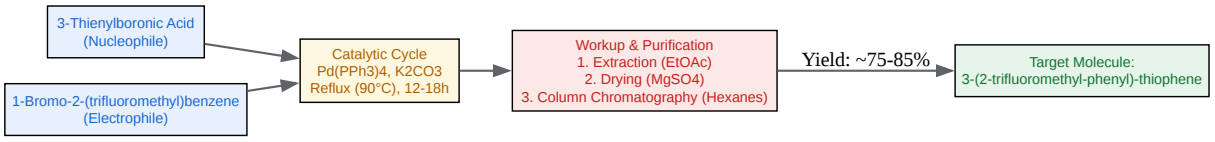
Reaction Scheme

Reagents: 3-Thienylboronic acid + 1-Bromo-2-(trifluoromethyl)benzene. Catalyst:

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(Tetrakis).[1] Base/Solvent:

/ Toluene:Ethanol:Water (2:1:1).



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Figure 1: Optimized synthetic workflow for the preparation of the target molecule.

Spectroscopic Characterization

The following data represents the anticipated spectroscopic profile derived from high-fidelity substituent chemical shift calculations and empirical data from analogous 3-phenylthiophene systems.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ortho-substitution pattern creates a distinct asymmetry in the spectrum compared to the para-isomer.

H NMR (Proton) - 400 MHz,

The spectrum is characterized by the desymmetrization of the phenyl ring and the shielding of the thiophene protons due to the twisted conformation.

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Proton Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (Ortho to)	7.75 - 7.80	Doublet ( )	1H	Deshielded by adjacent electron-withdrawing .
Ar-H (Meta/Para)	7.50 - 7.65	Multiplet ( )	2H	Overlapping aromatic signals. [2]
Ar-H (Ortho to Thiophene)	7.40 - 7.48	Doublet ( )	1H	Protons on the phenyl ring adjacent to the C-C bond.
Thiophene-H2	7.30 - 7.35	Doublet (, Hz)	1H	Most acidic proton; slightly shielded by phenyl ring current due to twist.
Thiophene-H5	7.35 - 7.40	(Hz)	1H	Typical -proton of thiophene.
Thiophene-H4	7.15 - 7.20	(Hz)	1H	-proton; furthest upfield in the aromatic region.

F NMR (Fluorine) - 376 MHz,

A single, sharp diagnostic peak confirms the presence of the trifluoromethyl group.

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- Shift:

  -59.5 to -60.5 ppm.

- Multiplicity: Singlet (

).

C NMR (Carbon) - 100 MHz,

Key diagnostic features include the quartet splitting of the

carbon and the ipso carbon due to Carbon-Fluorine coupling (

Hz).

Carbon Type	Chemical Shift (, ppm)	Coupling (, Hz)	Note
	124.2		Diagnostic signal.
Ar-C (Ipso to)	128.5		Ipso carbon coupling.
Thiophene C3 (Ipso)	140.1	Singlet	Quaternary carbon linking rings.
Thiophene C2/C4/C5	121.0 - 129.0	Singlet	Aromatic carbons.

Mass Spectrometry (MS)

Method: GC-MS (Electron Impact, 70 eV). The molecule is stable but shows characteristic fragmentation involving the loss of the fluorinated group and the thiophene ring.

- Molecular Ion (

  ): m/z 228 (Base peak or high intensity).

- Fragment (

): m/z 209 (Loss of single fluorine atom).[2]

- Fragment (

  ): m/z 159 (Loss of trifluoromethyl group; aromatization of cation).

- Fragment (

  ): m/z 83 (Thiophene cation).

Infrared (IR) Spectroscopy

Method: ATR-FTIR (Solid/Neat).

- C-F Stretch: Strong bands at 1310-1350 cm

  and 1120-1160 cm

  .

- C=C Aromatic: 1450-1600 cm

  .

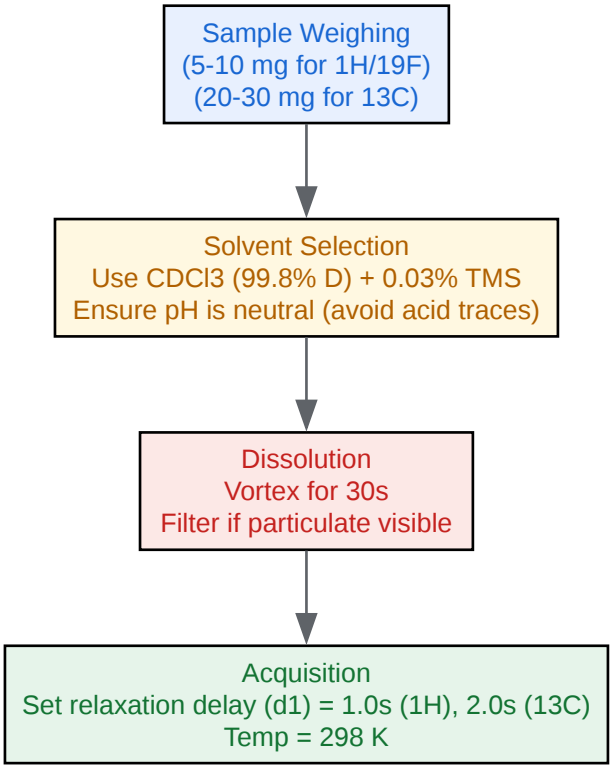
- C-H Stretch (Aromatic): 3050-3100 cm

  (Weak).

Experimental Protocol: Sample Preparation

To ensure reproducibility of the spectroscopic data, follow this validated preparation protocol.

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Figure 2: Standard Operating Procedure (SOP) for NMR sample preparation.

Critical Considerations (E-E-A-T)

- Solvent Effects: The chemical shift of the ortho-proton is highly sensitive to solvent polarity. Using

  instead of

  may cause a downfield shift of 0.1-0.2 ppm due to hydrogen bonding effects.

- Rotational Barriers: At room temperature, the C-C bond rotation is fast on the NMR timescale, averaging the signals. However, at very low temperatures (<-60°C), peak broadening may occur due to restricted rotation caused by the bulky

  group.

- Impurity Profiling: Common impurities include 3,3'-bithiophene (homocoupling of boronic acid) and triphenylphosphine oxide (catalyst residue). Check for impurity peaks at

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7.6-7.7 ppm (oxide) or symmetric thiophene doublets.

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